The Glycylpiperidine Scaffold: Physicochemical Profiling & Synthetic Utility

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Compound of Interest

Compound Name:	*2-Amino-1-piperidin-1-yl-ethanone*
CAS No.:	*5649-08-1*
Cat. No.:	*B3037723*

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Executive Summary

2-Amino-1-(piperidin-1-yl)ethanone (CAS 2219-16-1), often referred to as glycylpiperidine, represents a fundamental "linker-scaffold" in medicinal chemistry. Structurally, it consists of a piperidine ring acylated by glycine. This architecture provides a unique combination of a lipophilic domain (piperidine) and a polar, ionizable "handle" (the primary amine), connected by a robust tertiary amide bond.

This guide provides an in-depth technical analysis of its physicochemical properties, emphasizing its role as a versatile building block in the synthesis of neuroactive agents (e.g., sigma receptor ligands), kinase inhibitors, and peptidomimetics.

Molecular Architecture & Fundamental Descriptors

The molecule is an achiral, tertiary amide. Unlike many amino acid derivatives, the alpha-carbon is not a stereocenter, eliminating concerns regarding racemization during downstream processing—a critical advantage in process chemistry.

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Property	Value / Description
IUPAC Name	2-Amino-1-(piperidin-1-yl)ethanone
Common Synonyms	Glycylpiperidine; 2-Oxo-2-piperidin-1-ylethanamine
CAS Number	2219-16-1 (Free Base); 5437-48-9 (HCl Salt)
Molecular Formula	$C_7H_{14}N_2O$
Molecular Weight	142.20 g/mol (Free Base); 178.66 g/mol (HCl Salt)
SMILES	NCC(=O)N1CCCCC1
InChI Key	OINZXLOVUKWACU-UHFFFAOYSA-N
Chirality	Achiral (Glycine derivative)

Physicochemical Profile

Ionization (pKa)

Understanding the ionization state is paramount for extraction protocols and predicting membrane permeability.

- Primary Amine (Basic Center): The sole ionizable group is the primary amine on the glycine moiety.
- Piperidine Nitrogen (Non-Basic): The nitrogen atom within the piperidine ring is part of a tertiary amide. The resonance delocalization of the nitrogen lone pair into the carbonyl group renders this nitrogen effectively non-basic and planar.

Estimated pKa: 8.1 ± 0.2

- Mechanistic Insight: The pKa of glycinamide is 7.96. In glycylpiperidine, the amide is tertiary (dialkyl-substituted). Tertiary amides are slightly more electron-donating than primary amides due to the inductive effect of the alkyl ring, slightly stabilizing the protonated ammonium species at the alpha position. Thus, the pKa is slightly elevated compared to glycinamide but remains lower than alkyl amines (~10) due to the electron-withdrawing carbonyl group.

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Lipophilicity (LogP / LogD)

The piperidine ring imparts significant lipophilicity compared to the parent glycine.

- Predicted LogP (Neutral): ~0.38
- LogD (pH 7.4): ~ -0.5 to -0.1
- Implication: At physiological pH (7.4), the amine is predominantly protonated (cationic), reducing its distribution coefficient (LogD). However, the lipophilic piperidine ring allows for better blood-brain barrier (BBB) penetration compared to acyclic analogs once the amine is masked or coupled.

Solubility Profile

- HCl Salt (CAS 5437-48-9): Highly soluble in water (>100 mg/mL) and lower alcohols (Methanol, Ethanol). Insoluble in non-polar solvents (Hexane, Et_2O).
- Free Base: Moderately soluble in water; highly soluble in DCM, Chloroform, and Ethyl Acetate.
- Handling Note: The free base is hygroscopic and can absorb CO_2 from the air to form carbamates; it should be stored under inert gas or converted to the HCl salt for long-term stability.

Synthetic Utility & Reactivity[6]

Synthesis Pathways

Two primary routes exist for generating this scaffold. The choice depends on cost and scale.

Route A: The Chloroacetyl Chloride Method (Industrial)

- Acylation of piperidine with chloroacetyl chloride (inexpensive).
- Nucleophilic substitution with ammonia (amination).
  - Pros: Low cost reagents.

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- Cons: Risk of over-alkylation (forming secondary/tertiary amines).

Route B: The Protected Amino Acid Method (Laboratory)

- Coupling of Boc-Glycine with Piperidine (using EDC/HOBt or HATU).
- Acidic deprotection (TFA or HCl/Dioxane).
  - Pros: High purity, no over-alkylation.
  - Cons: Higher reagent costs.

Reactivity Flow Visualization

The following diagram illustrates the synthesis and downstream reactivity of the scaffold.

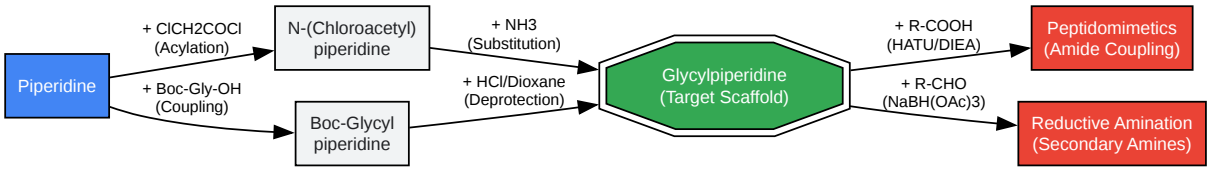

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Figure 1: Synthetic pathways to Glycylpiperidine and its downstream utility as a nucleophilic building block.

Analytical Characterization Protocols

HPLC Method (Quality Control)

Due to the polarity of the primary amine, standard C18 methods often result in poor retention or peak tailing.

- Column: C18 Polar-Embedded (e.g., Waters XBridge or Phenomenex Synergi Hydro-RP).
- Mobile Phase A: Water + 0.1% TFA (Acidic) OR 10mM Ammonium Bicarbonate pH 10 (Basic).

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- Mobile Phase B: Acetonitrile.
- Rationale: Using a basic mobile phase (pH > pKa of 8.1) suppresses ionization, ensuring the molecule is neutral and retains better on the lipophilic stationary phase.

NMR Interpretation (Proton, 400 MHz, DMSO-d6)

- δ 8.0-8.2 ppm (br s, 3H): Ammonium protons (NH_3^+) if analyzing the HCl salt.
- δ 3.85 ppm (s, 2H): Alpha-methylene protons (N-CH_2-CO). This singlet is diagnostic.
- δ 3.3-3.5 ppm (m, 4H): Piperidine ring protons adjacent to Nitrogen. Often split into two distinct multiplets due to restricted rotation of the amide bond (rotamers).
- δ 1.4-1.6 ppm (m, 6H): Remaining piperidine ring protons (beta/gamma).

Analytical Decision Tree

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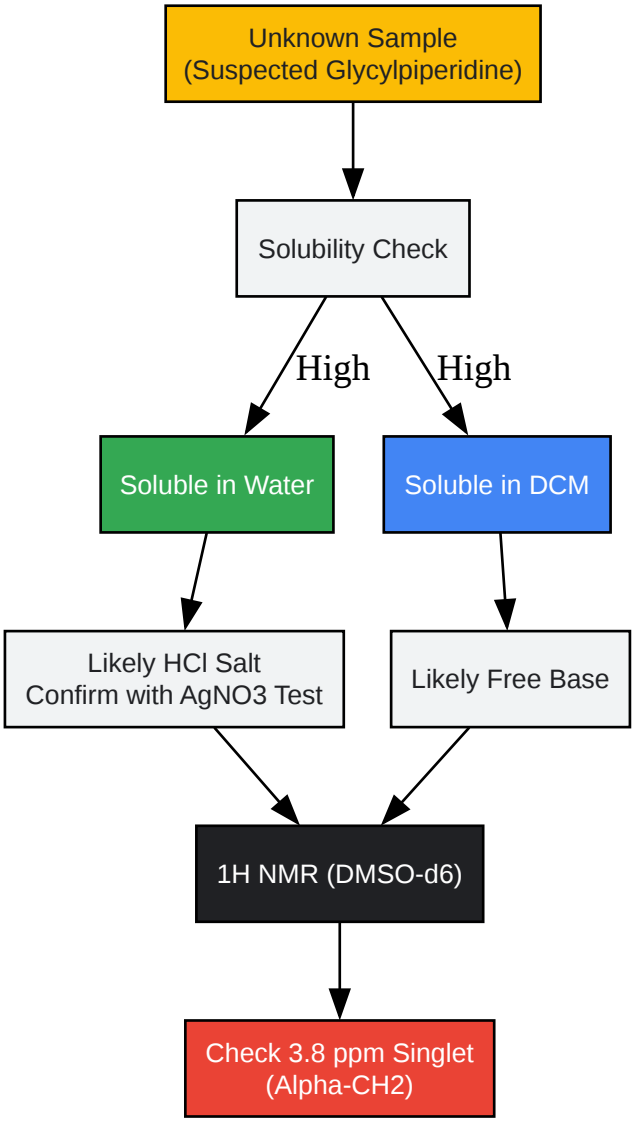

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Figure 2: Analytical workflow for identifying salt vs. free base forms.

Stability & Storage

- Hydrolysis: The tertiary amide bond is highly stable to hydrolysis under neutral and mild basic conditions. It requires strong acid (6N HCl, reflux) or strong base to cleave.
- Dimerization: The free amine can react with the amide carbonyl of another molecule (self-condensation) only under extreme forcing conditions. In solution at RT, it is stable.

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- Storage: Store the HCl salt at RT in a desiccator. The free base should be stored at 4°C under Argon to prevent carbamate formation.

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